An In-Depth Technical Guide to 3-(3-Bromophenyl)acrylaldehyde

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Compound of Interest	
Compound Name:	*3-(3-Bromophenyl)acrylaldehyde*
CAS No.:	*15185-59-8*
Cat. No.:	*B100087*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **3-(3-Bromophenyl)acrylaldehyde** (CAS No. 15185-59-8), a versatile intermediate with significant potential in medicinal chemistry and materials science. Drawing upon established scientific principles and field-proven insights, this document will delve into the compound's synthesis, physicochemical properties, key chemical reactions, and its burgeoning applications, particularly in the realm of drug discovery.

Core Compound Identification and Properties

3-(3-Bromophenyl)acrylaldehyde, also known as 3-Bromocinnamaldehyde, is an organic compound characterized by a phenyl ring substituted with a bromine atom at the meta-position, conjugated to an acrylaldehyde moiety.[1][2] This α,β-unsaturated aldehyde structure is a critical determinant of its chemical reactivity and biological activity.[1][3]

Physicochemical and Spectroscopic Data

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A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. The key properties of **3-(3-Bromophenyl)acrylaldehyde** are summarized below.

Property	Value	Source
CAS Number	15185-59-8	[1][4]
Molecular Formula	C_9H_7BrO	[1][4]
Molecular Weight	211.06 g/mol	[1][4]
Boiling Point	309.7 °C (at 760 mmHg)	[1]
Density	1.466 g/cm³	[1]
LogP (Partition Coefficient)	2.66	[1]
Polar Surface Area	17.07 Å²	[1]
InChI Key	QICJGJJHIQBWJR-DUXPYHPUSA-N	[1]
SMILES	C1=CC(=CC(=C1)Br)/C=C/C=O	[1]

Synthesis and Manufacturing Pathways

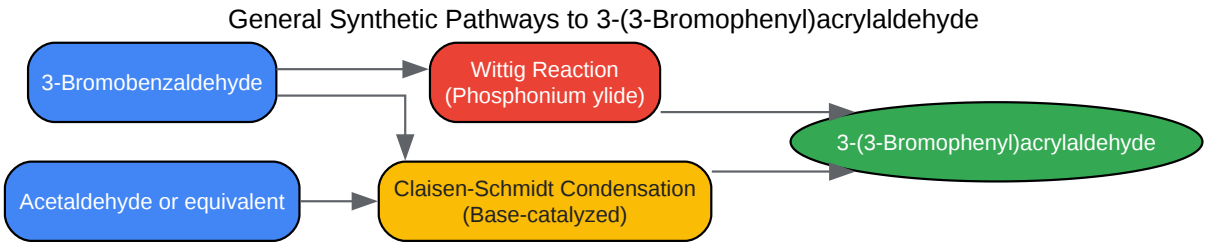
The synthesis of **3-(3-Bromophenyl)acrylaldehyde** can be achieved through several established organic chemistry methodologies. The choice of a specific synthetic route often depends on factors such as desired yield, purity, scalability, and the availability of starting materials.

Common Synthetic Approaches

Two prevalent methods for the synthesis of **3-(3-Bromophenyl)acrylaldehyde** and its analogs are the Wittig reaction and the Claisen-Schmidt condensation.[1] These reactions are cornerstones of carbon-carbon double bond formation in organic synthesis.

DOT Diagram: General Synthetic Pathways

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Caption: Key synthetic routes to **3-(3-Bromophenyl)acrylaldehyde**.

Experimental Protocol: Claisen-Schmidt Condensation

The Claisen-Schmidt condensation involves the base-catalyzed reaction of an aldehyde or ketone having an α-hydrogen with an aromatic carbonyl compound that lacks an α-hydrogen. In the context of synthesizing **3-(3-Bromophenyl)acrylaldehyde**, 3-bromobenzaldehyde is reacted with acetaldehyde in the presence of a base.

Step-by-Step Methodology:

- Reaction Setup: A solution of 3-bromobenzaldehyde in a suitable solvent (e.g., ethanol) is prepared in a reaction vessel equipped with a stirrer and cooled in an ice bath.
- Base Addition: An aqueous solution of a base, such as sodium hydroxide, is slowly added to the cooled solution of the aldehyde.
- Acetaldehyde Addition: Acetaldehyde is then added dropwise to the reaction mixture while maintaining the low temperature.
- Reaction Monitoring: The reaction is stirred at a controlled temperature and monitored for completion using an appropriate analytical technique, such as thin-layer chromatography (TLC).
- Workup: Upon completion, the reaction mixture is acidified and extracted with an organic solvent (e.g., ethyl acetate).

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- Purification: The crude product is purified by a suitable method, such as column chromatography on silica gel, to yield pure **3-(3-Bromophenyl)acrylaldehyde**.

Chemical Reactivity and Key Reactions

The chemical reactivity of **3-(3-Bromophenyl)acrylaldehyde** is dominated by its α,β-unsaturated aldehyde functionality and the presence of the bromo-substituted phenyl ring.

Reactions of the Aldehyde Group:

- Oxidation: The aldehyde group can be readily oxidized to the corresponding carboxylic acid, 3-(3-bromophenyl)acrylic acid, using common oxidizing agents like potassium permanganate or chromium trioxide.[1]

- Reduction: The aldehyde can be selectively reduced to the corresponding alcohol, 3-(3-bromophenyl)acryl alcohol, using reducing agents such as sodium borohydride or lithium aluminum hydride.[1]

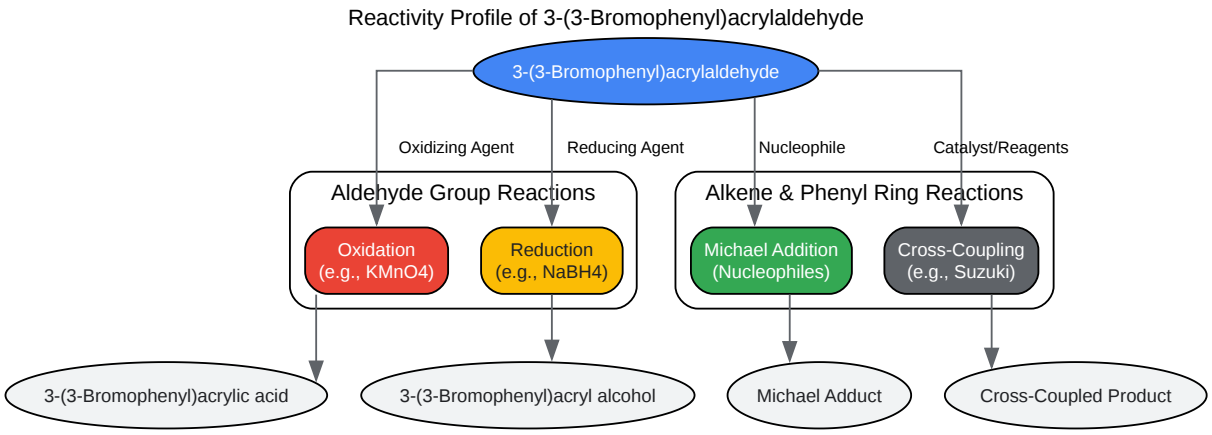
Reactions of the Alkene and Phenyl Ring:

- Michael Addition: The α,β-unsaturated system is susceptible to Michael addition by various nucleophiles, including amines, thiols, and stabilized carbanions.[2][3] This reactivity is crucial for its role as a covalent inhibitor in biological systems.

- Substitution on the Phenyl Ring: The bromine atom on the phenyl ring can be replaced by other functional groups through nucleophilic aromatic substitution reactions, although this typically requires harsh reaction conditions.[1] More commonly, the bromine atom can participate in cross-coupling reactions (e.g., Suzuki, Heck) to form more complex molecular architectures.

DOT Diagram: Reactivity Profile

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Caption: Key chemical transformations of **3-(3-Bromophenyl)acrylaldehyde**.

Applications in Research and Drug Development

3-(3-Bromophenyl)acrylaldehyde serves as a valuable building block and research tool across various scientific disciplines.

- Organic Synthesis: It is a key intermediate in the synthesis of more complex organic molecules and polymers.[1]
- Medicinal Chemistry: The compound and its analogs have garnered significant attention for their potential therapeutic applications.[1] The α,β-unsaturated aldehyde moiety can act as a covalent inhibitor by targeting nucleophilic residues in proteins.[1] Preliminary studies on related cinnamaldehyde analogues have shown potent activity against various melanoma cell lines by inducing apoptosis and cell cycle arrest.[1]
- Enzyme Inhibition: It can act as a substrate analog for enzymes like hydroxypyruvate reductase, leading to competitive inhibition.[1] This property is leveraged in cancer research, as overexpression of enzymes like aldehyde dehydrogenases (ALDHs) is linked to drug resistance in tumors.[2]

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- Materials Science: The extended π-conjugation in this molecule makes it a candidate for the development of novel conjugated organic systems and fluorescent probes.[3]

Comparative Analysis with Isomeric Analogs

The position of the bromine substituent on the phenyl ring significantly influences the electronic and steric properties of the molecule, thereby affecting its reactivity and biological activity.

Isomer	CAS Number	Key Differentiating Features
3-(2-Bromophenyl)acrylaldehyde	66223-53-8	The ortho-bromo isomer may exhibit different reactivity due to steric hindrance near the acrylaldehyde moiety.[3]
3-(4-Bromophenyl)acrylaldehyde	49678-04-8	The para-bromo isomer has a similar molecular framework but may exhibit altered reactivity due to reduced steric hindrance and potentially enhanced resonance stabilization compared to the ortho isomer.[1]

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **3-(3-Bromophenyl)acrylaldehyde**. It is crucial to consult the Safety Data Sheet (SDS) for detailed information on hazards, handling, and disposal.

General Safety Recommendations:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated area or a fume hood to avoid inhalation of dust or vapors.

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- Handling: Avoid contact with skin and eyes.[5][6][7] Do not breathe dust.[5]
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[5][7] It is often stored under an inert atmosphere in a freezer at -20°C.[4]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[5]

Conclusion

3-(3-Bromophenyl)acrylaldehyde is a multifaceted chemical entity with significant utility in both academic research and industrial applications. Its well-defined reactivity, coupled with the potential for diverse chemical modifications, positions it as a valuable scaffold for the development of novel pharmaceuticals and advanced materials. A thorough understanding of its synthesis, properties, and reactivity is paramount for harnessing its full potential in a safe and effective manner.

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